

Comparative carcinogenicity of 3,5-Dimethyl-4-nitrosomorpholine vs. N-nitrosomorpholine

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosomorpholine

CAS No.: 55556-87-1

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Comparative Carcinogenicity of **3,5-Dimethyl-4-nitrosomorpholine** vs. N-nitrosomorpholine: A Mechanistic and Toxicological Guide

As a Senior Application Scientist, my objective in this guide is to dissect the structure-activity relationship (SAR) that governs nitrosamine toxicity. In drug development and toxicological risk assessment, minor structural nuances in an impurity can dictate its entire safety profile. A quintessential example of this principle is the profound divergence in mutagenic and carcinogenic potential between the highly potent N-nitrosomorpholine (NMOR) and its sterically hindered analog, **3,5-Dimethyl-4-nitrosomorpholine** (3,5-DMNM).

This guide objectively compares the performance and toxicological profiles of these two compounds, providing the mechanistic causality behind their differences and detailing the self-validating experimental protocols used to evaluate them.

Mechanistic Divergence: The Causality of Toxicity

To understand why these two structurally similar compounds exhibit vastly different toxicological profiles, we must examine the fundamental mechanism of nitrosamine

bioactivation. The potent mutagenicity and carcinogenicity of short-chain and cyclic N-nitrosamines strictly require metabolic activation via

-hydroxylation of the alkyl moiety adjacent to the N-nitroso group[1].

- N-nitrosomorpholine (NMOR): NMOR possesses unsubstituted

-carbons (positions 3 and 5 in the morpholine ring). It is rapidly recognized and metabolized by Cytochrome P450 enzymes (predominantly CYP2E1 and CYP2A6). The abstraction of an

-proton leads to the formation of an unstable

-hydroxynitrosamine. This intermediate spontaneously undergoes ring-opening and decomposition to yield a highly reactive diazonium ion, which acts as a potent electrophile that alkylates DNA (e.g., forming pro-mutagenic

-alkylguanine lesions)[1].

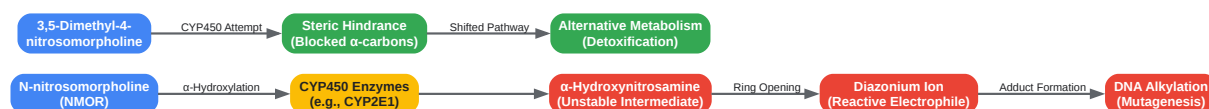
- **3,5-Dimethyl-4-nitrosomorpholine (3,5-DMNM)**: In stark contrast, 3,5-DMNM features methyl group substitutions precisely at the

-carbon positions (C3 and C5). This simple modification introduces severe steric hindrance and removes the readily abstractable

-protons. Consequently, the primary CYP-mediated

-hydroxylation pathway is blocked. Metabolism is forced to shift toward alternative, non-mutagenic detoxification pathways (such as denitrosation or

-hydroxylation), thereby drastically diminishing or entirely eliminating its tumorigenicity[1][2].



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Caption: Metabolic activation of NMOR vs. steric blockade in **3,5-Dimethyl-4-nitrosomorpholine**.

Comparative Toxicological Data

The mechanistic blockade of

-hydroxylation in 3,5-DMNM translates directly into a benign toxicological profile, whereas NMOR serves as a frequently used genotoxic model carcinogen[3]. NMOR induces hepatocellular carcinomas and angiosarcomas of the liver in almost 100% of treated rats, alongside tumors in the nasal cavity and esophagus[4][5].

Below is a synthesized quantitative and qualitative comparison of the two compounds:

Parameter	N-nitrosomorpholine (NMOR)	3,5-Dimethyl-4-nitrosomorpholine
CAS Number	59-89-2	55556-87-1
Structural Alert	Unhindered N-nitroso group	Sterically hindered N-nitroso group
Metabolic Activation	Rapid CYP-mediated -hydroxylation	Blocked -hydroxylation
Carcinogenic Potency (TD50)	Highly Potent (~0.12 - 3.5 mg/kg/day)	Negligible / Inactive
Primary Target Organs	Liver, Esophagus, Nasal Cavity, Trachea	N/A (Tumorigenicity eliminated)
Ames Mutagenicity (with S9)	Strongly Positive	Negative / Markedly Reduced

Self-Validating Experimental Protocols

To empirically prove the divergence in metabolic activation and DNA damage between these two compounds, we employ rigorous, self-validating analytical workflows. A protocol is only as trustworthy as its internal controls; therefore, the following methodologies are designed to rule out false positives and matrix artifacts.

Protocol A: In Vitro CYP450 Microsomal Clearance Assay

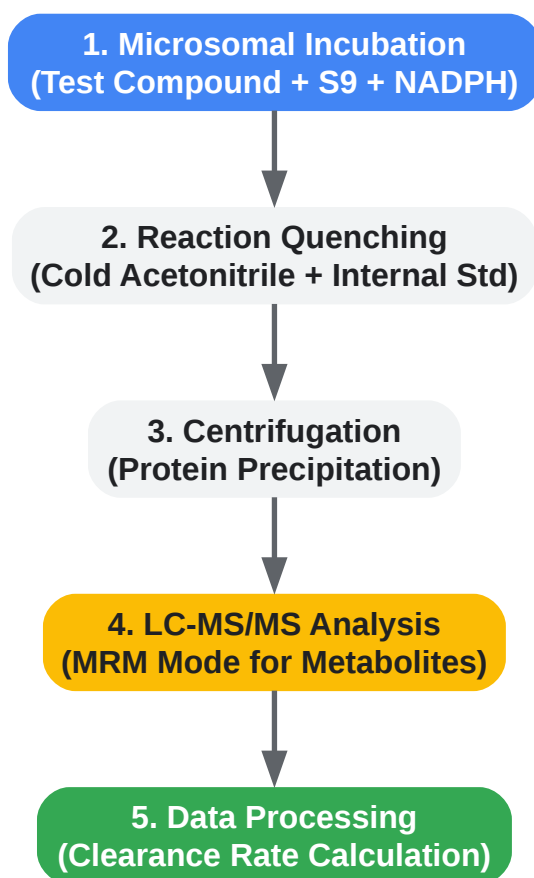
This assay determines the susceptibility of the nitrosamines to CYP-mediated metabolism.

- **Causality of Design:** We use human liver microsomes (HLM) supplemented with NADPH to simulate hepatic metabolism. The system is "self-validating" because it includes a minus-NADPH control (proving that any degradation is strictly enzyme-dependent, not chemical instability) and a positive control (e.g., Testosterone) to confirm the microsomes are metabolically active.

Step-by-Step Methodology:

- **Preparation:** Prepare a 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM .
- **Incubation Mixture:** Combine HLM (final protein concentration 0.5 mg/mL) with the test compound (NMOR or 3,5-DMNM at 1 M final concentration) in the buffer.
- **Initiation:** Pre-incubate at 37°C for 5 minutes. Initiate the reaction by adding NADPH (final concentration 1 mM). Control: For the minus-NADPH validation arm, add an equivalent volume of buffer instead.
- **Time-Course Sampling:** At intervals (0, 5, 15, 30, and 60 minutes), extract 50 L aliquots.
- **Quenching & Internal Standard:** Immediately quench the extracted aliquots into 150 L of ice-cold acetonitrile spiked with an isotopically labeled internal standard (e.g., NMOR-).
- **Causality:** The cold solvent instantly denatures the CYP enzymes, while the internal standard corrects for any subsequent LC-MS/MS matrix suppression or extraction losses.
- **Centrifugation:** Centrifuge at 14,000 x g for 10 minutes to pellet precipitated proteins.
- **Analysis:** Analyze the supernatant via LC-ESI-MS/MS in Multiple Reaction Monitoring (MRM) mode to calculate the intrinsic clearance (

) rate.



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Caption: Self-validating in vitro microsomal stability workflow for nitrosamine metabolism.

Protocol B: In Vivo DNA Adduct Quantification via LC-MS/MS

To confirm that the lack of

-hydroxylation in 3,5-DMNM prevents genotoxicity, we quantify actual DNA adducts in target tissues.

- Causality of Design: Quantifying trace DNA adducts requires extreme sensitivity. We use enzymatic digestion to break DNA down to single nucleosides, followed by Solid Phase Extraction (SPE) to concentrate the adducts. The inclusion of a

-labeled DNA adduct standard prior to digestion validates the efficiency of the nucleases and standardizes the recovery rate.

Step-by-Step Methodology:

- Tissue Harvesting: Extract liver tissue from subjects 24 hours post-administration of the test compounds. Flash-freeze in liquid nitrogen.
- DNA Isolation: Isolate genomic DNA using a standard phenol-chloroform extraction or a silica-based spin column, ensuring the ratio is >1.8.
- Spiking: Spike the purified DNA (typically 50-100 g) with a known concentration of -labeled -alkylguanine internal standard.
- Enzymatic Digestion: Add DNase I, phosphodiesterase, and alkaline phosphatase. Incubate at 37°C for 4 hours to completely hydrolyze the DNA into individual nucleosides.
- SPE Cleanup: Pass the digest through an Oasis HLB SPE cartridge. Wash with 5% methanol to remove unmodified nucleosides, and elute the lipophilic alkylated adducts with 80% methanol.
- LC-MS/MS Quantification: Evaporate the eluate, reconstitute in mobile phase, and inject into an LC-MS/MS system. Monitor the specific mass transitions for the expected adducts versus the -labeled internal standard to calculate adducts per normal nucleotides.

Implications for Drug Development (ICH M7)

The comparative data between NMOR and 3,5-DMNM provides a crucial lesson for pharmaceutical risk assessment under the ICH M7 guidelines. While the N-nitroso functional

group is a well-known "Cohort of Concern" structural alert, this SAR demonstrates that the alert's potency is highly context-dependent.

When evaluating amine-containing APIs or assessing nitrosamine impurities, drug development professionals can leverage steric hindrance. Designing APIs with bulky substitutions (like

-methyl groups) adjacent to secondary amines can proactively engineer out the risk of mutagenic nitrosamine formation, ensuring a safer pharmacological profile from the ground up.

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